

Validation of TRIPOLI-4® for Fast Reactor Analysis: A Comparative Guide

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Compound of Interest

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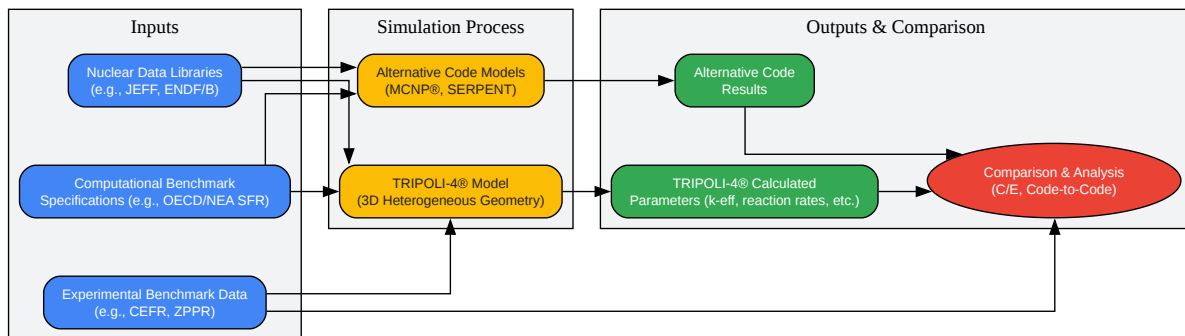
This guide provides an objective comparison of the performance of the Monte Carlo radiation transport code, **TRIPOLI-4®**, for fast reactor analysis. The assessment is based on its validation against established experimental benchmarks and its performance in comparison to other widely used codes such as MCNP® and SERPENT. This document is intended for researchers and scientists in the field of nuclear engineering and reactor physics.

Introduction to TRIPOLI-4®

TRIPOLI-4® is a general-purpose, continuous-energy Monte Carlo code developed by the French Alternative Energies and Atomic Energy Commission (CEA). It is designed for a wide range of applications, including reactor physics, criticality safety, shielding, and radiation protection. For fast reactor analysis, its ability to model complex geometries and utilize modern nuclear data libraries makes it a valuable tool for validating neutronic parameters.

Validation Workflow

The validation of a Monte Carlo code like **TRIPOLI-4®** for fast reactor analysis is a rigorous process. It involves comparing the code's calculated results with high-quality experimental data from well-characterized reactor physics experiments or with the results of other established computational codes. This workflow ensures the reliability and accuracy of the code for predictive simulations of advanced reactor designs.



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TRIPOLI-4 validation workflow.

Experimental Validation: The China Experimental Fast Reactor (CEFR) Start-up Tests

A key benchmark for validating codes for fast reactor analysis is the series of start-up physics tests conducted at the China Experimental Fast Reactor (CEFR). CEFR is a 65 MWth, sodium-cooled, pool-type fast reactor. The International Atomic Energy Agency (IAEA) established a Coordinated Research Project (CRP) to analyze these tests, providing a valuable dataset for code validation.^{[1][2]}

Experimental Protocols: CEFR Start-up Tests

The CEFR start-up experiments involved a range of measurements to characterize the reactor core.^{[1][3]} Key experiments included:

- **Criticality Measurements:** The reactor's effective multiplication factor (k_{eff}) was determined for various fuel loading configurations.

- **Control Rod Worth:** The reactivity worth of the control and shutdown rods was measured using methods like rod drop and inverse kinetics.
- **Sodium Void Reactivity:** The change in reactivity upon voiding sodium from specific regions of the core was experimentally determined.
- **Temperature Coefficient of Reactivity:** The change in reactivity with respect to changes in coolant and fuel temperature was measured.
- **Foil Activation Measurements:** The reaction rates of various isotopes (e.g., $^{235}\text{U}(\text{n},\text{f})$, $^{238}\text{U}(\text{n},\text{f})$, $^{237}\text{Np}(\text{n},\text{f})$) were measured at different locations in the core to determine the neutron flux spectrum and distribution.[\[3\]](#)

TRIPOLI-4® Performance on CEFR Benchmarks

Studies have demonstrated **TRIPOLI-4®**'s capability to accurately model the CEFR start-up tests. Calculations of critical core states, control rod worths, and fission rate distributions have been performed using various nuclear data libraries.[\[2\]](#) The results show good agreement with the experimental data, confirming the code's suitability for analyzing sodium-cooled fast reactors with high neutron leakage cores.

Parameter	Experimental Value	TRIPOLI-4® (JEFF-3.3)	TRIPOLI-4® (ENDF/B-VIII.0)
k-eff (Critical Core)	~1.0	Good agreement	Good agreement
Control Rod Worth	Varies	Good agreement	Good agreement
$^{237}\text{Np}(\text{n},\text{f})$ Fission Rate	Varies by location	Good agreement	Good agreement

Note: Specific numerical values for direct comparison were not consistently available in the reviewed public literature. The table reflects the qualitative agreement reported in the studies.[\[2\]](#)

Computational Benchmark: OECD/NEA Sodium-Cooled Fast Reactor (SFR) Core Benchmarks

The Organisation for Economic Co-operation and Development/Nuclear Energy Agency (OECD/NEA) has established computational benchmarks for large (3600 MWth) and medium (1000 MWth) Sodium-Cooled Fast Reactors.[4][5] These benchmarks provide a platform for comparing the performance of different reactor analysis codes and nuclear data libraries. **TRIPOLI-4®** has been used in these benchmark studies to calculate key core physics parameters.[6][7]

Methodologies: OECD/NEA SFR Benchmarks

The benchmarks specify detailed geometrical and material compositions for SFR cores with different fuel types (e.g., mixed oxide - MOX, carbide).[6][7] Participants use their respective codes and data libraries to calculate a range of neutronic parameters at the beginning of the equilibrium cycle (BOEC). The calculations are typically performed using both pin-by-pin heterogeneous and fuel assembly-level homogeneous models to assess the impact of modeling fidelity.[6][7]

Comparative Performance of TRIPOLI-4®

The results from the OECD/NEA SFR benchmarks allow for a direct comparison of **TRIPOLI-4®** with other codes. The key parameters of interest include the effective multiplication factor (k_{eff}), effective delayed neutron fraction (β_{eff}), sodium void worth, Doppler constant, and control rod worth.

Table: Comparison of Calculated Core Parameters for the OECD/NEA 3600 MWth MOX-fueled SFR Benchmark (BOEC)

Parameter	TRIPOLI-4® (JEFF-3.1.1)	Other Monte Carlo Codes (Typical Range)	Deterministic Codes (Typical Range)
k-eff	~1.005 - 1.010	~1.000 - 1.015	~0.995 - 1.010
β-eff (pcm)	~340	~330 - 350	~335 - 355
Sodium Void Worth (pcm)	~+2000	~+1900 - +2100	~+1800 - +2200
Doppler Constant (pcm)	~-800	~-750 - -850	~-780 - -880
Control Rod Worth (pcm)	Varies	Varies	Varies

Note: The values presented are indicative and represent a synthesis of results reported in the OECD/NEA benchmark studies. The exact values can vary depending on the specific code version, nuclear data library, and modeling assumptions.[4][6][7]

Discrepancies observed between different codes are often attributed to differences in nuclear data libraries (e.g., JEFF vs. ENDF/B) and modeling approaches (heterogeneous vs. homogeneous).[4] However, the results obtained with **TRIPOLI-4®** are generally in good agreement with those from other state-of-the-art Monte Carlo codes.

Conclusion

The validation of **TRIPOLI-4®** against both experimental data from the CEFR start-up tests and computational results from the OECD/NEA SFR benchmarks demonstrates its reliability and accuracy for fast reactor analysis. The code is capable of modeling complex fast reactor cores and calculating key neutronic parameters with a high degree of fidelity. For researchers and scientists in the field, **TRIPOLI-4®** represents a robust and well-validated tool for the design and safety analysis of next-generation sodium-cooled fast reactors.

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